

In Vitro Antifungal Activity of Antifungal Agent 94: A Technical Overview

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Compound of Interest

Compound Name: Antifungal agent 94

Cat. No.: B12372328

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Antifungal agent 94**, also identified as Compound 49, is a flavonoid derivative that has demonstrated notable in vitro activity against the plant pathogenic fungus *Rhizoctonia solani*. This technical guide provides a comprehensive summary of the currently available data on its antifungal efficacy, outlines generalized experimental protocols relevant to its testing, and explores the potential mechanisms of action characteristic of the flavonoid class of compounds. Due to the limited publicly available information specific to **Antifungal agent 94**, this document synthesizes established methodologies and known mechanisms of related compounds to offer a foundational understanding for research and development professionals.

Quantitative Data Presentation

The known in vitro antifungal activity of **Antifungal agent 94** is specific to *Rhizoctonia solani*. The reported efficacy is summarized below.

Antifungal Agent	Fungal Species	Parameter	Value	Reference
Antifungal agent 94 (Compound 49)	<i>Rhizoctonia solani</i>	EC50	0.28 μ M	MedChemExpress
EC50	0.46 μ g/mL	MedChemExpress		

Experimental Protocols

While the precise experimental protocol used to determine the EC₅₀ of **Antifungal agent 94** has not been publicly disclosed, a generalized methodology for assessing the in vitro antifungal activity against filamentous fungi like *Rhizoctonia solani* is the broth microdilution assay, following guidelines such as those established by the Clinical and Laboratory Standards Institute (CLSI).

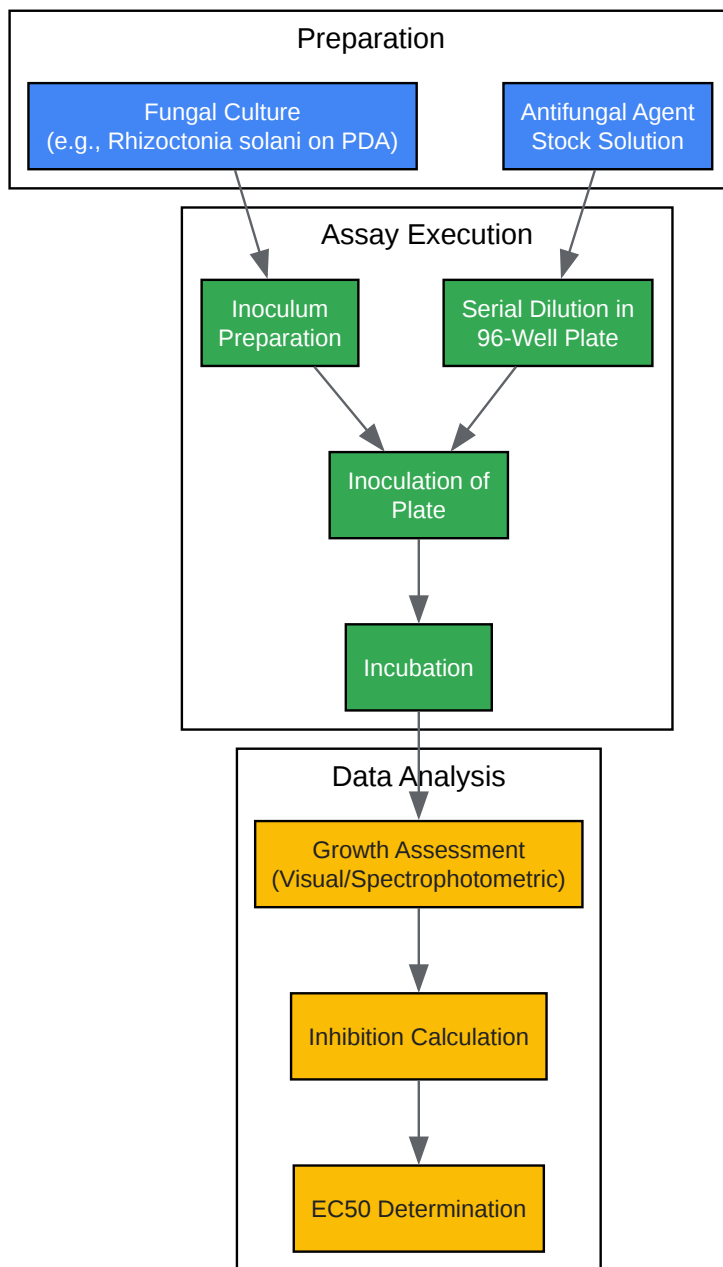
Generalized Broth Microdilution Protocol for *Rhizoctonia solani*

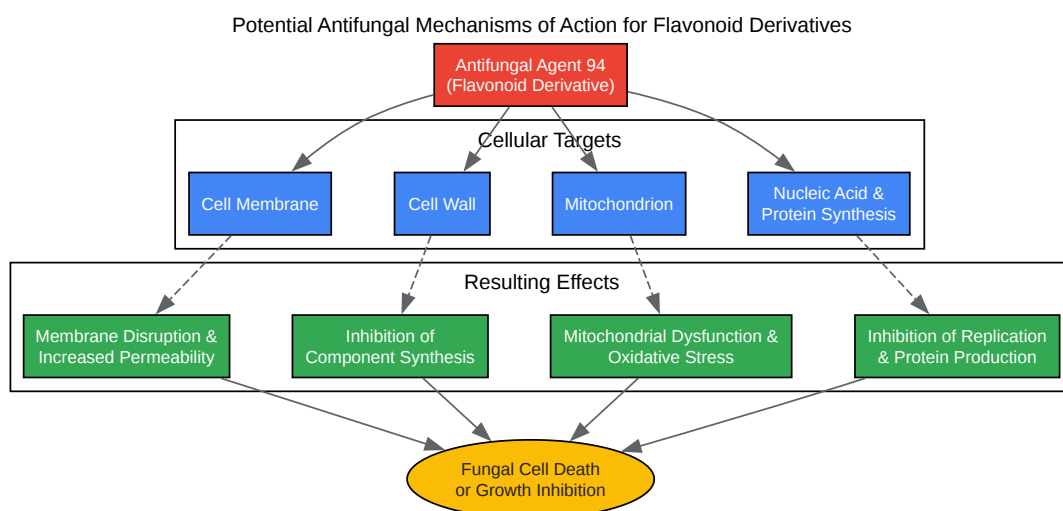
- Inoculum Preparation:
 - *Rhizoctonia solani* is cultured on a suitable medium, such as Potato Dextrose Agar (PDA), to promote mycelial growth.
 - A mycelial suspension is prepared by gently scraping the surface of the agar plate with a sterile loop or by blending a small piece of the mycelial mat in a sterile saline solution.
 - The suspension is filtered to remove large aggregates, and the resulting inoculum is adjusted to a standardized concentration.
- Assay Plate Preparation:
 - A serial dilution of **Antifungal agent 94** is prepared in a 96-well microtiter plate using a suitable broth medium (e.g., RPMI-1640).
 - Each well will contain a specific concentration of the antifungal agent, with control wells containing only the medium (sterility control) and medium with the fungal inoculum (growth control).
- Inoculation and Incubation:
 - The standardized fungal inoculum is added to each well of the microtiter plate.
 - The plate is incubated at an appropriate temperature (typically 25-28°C) for a defined period (e.g., 48-72 hours), allowing for fungal growth.
- Data Analysis:

- Fungal growth is assessed visually or by measuring the optical density using a microplate reader.
- The percentage of growth inhibition is calculated for each concentration of the antifungal agent relative to the growth control.
- The EC50 value, the concentration of the agent that inhibits 50% of fungal growth, is determined by plotting the inhibition data against the log of the drug concentration and fitting the data to a dose-response curve.

Mandatory Visualizations

Generalized Experimental Workflow for In Vitro Antifungal Susceptibility Testing





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